CAS number 925200-46-0 characterization

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Compound of Interest	
Compound Name:	*2-(4-bromo-3-methyl-1H-pyrazol-1-yl)propanoic acid*
CAS No.:	*925200-46-0*
Cat. No.:	*B1367694*

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An In-Depth Technical Guide to PF-04447943: A Selective PDE9A Inhibitor A Note on Chemical Identification: The provided CAS number, 925200-46-0, is associated in some chemical databases with the compound 2-(4-bromo-3-methyl-pyrazol-1-yl)-propionic acid. However, the request for an in-depth technical guide suitable for drug development professionals strongly indicates that the intended subject is the well-researched phosphodiesterase 9A (PDE9A) inhibitor, PF-04447943. This compound, with the CAS number 1082744-20-4, has been the subject of numerous preclinical and clinical studies. This guide will focus exclusively on PF-04447943.

Introduction

PF-04447943 is a potent, selective, and brain-penetrant inhibitor of phosphodiesterase 9A (PDE9A).[1][2] Developed by Pfizer, this small molecule has been investigated for its therapeutic potential in conditions where modulation of the cyclic guanosine monophosphate (cGMP) signaling pathway is considered beneficial, notably in cognitive disorders such as Alzheimer's disease and for the treatment of sickle cell disease (SCD).[3][4] The rationale for its development stems from the role of PDE9A in hydrolyzing cGMP, a key second messenger in various physiological processes, including synaptic plasticity and vascular function. By

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inhibiting PDE9A, PF-04447943 elevates intracellular cGMP levels, thereby amplifying the downstream signaling cascades.[5]

Physicochemical Properties

PF-04447943, with the chemical name 6-[(3S,4S)-4-methyl-1-(pyrimidin-2-ylmethyl)pyrrolidin-3-yl]-1-(tetrahydro-2H-pyran-4-yl)-1,5-dihydro-4H-pyrazolo[3,4-d]pyrimidin-4-one, is a pyrazolo[3,4-d]pyrimidinone derivative. Its structure was optimized through parallel synthetic chemistry and structure-based drug design to ensure high affinity and selectivity for PDE9A.[2][6]

Property	Value
CAS Number	1082744-20-4
Molecular Formula	C20H25N7O2
Molecular Weight	395.46 g/mol
Appearance	Off-white solid
Solubility	DMSO: 50 mg/mL
InChI Key	IWXUVYOOUMLUTQ-CZUORRHYSA-N

Mechanism of Action: Targeting the cGMP Signaling Pathway

The primary mechanism of action of PF-04447943 is the selective inhibition of the PDE9A enzyme. PDE9A is a high-affinity phosphodiesterase that specifically hydrolyzes cGMP. In the central nervous system (CNS), the nitric oxide (NO)/cGMP signaling pathway is crucial for synaptic plasticity, a cellular correlate of learning and memory. By inhibiting PDE9A, PF-04447943 prevents the breakdown of cGMP, leading to its accumulation and the enhancement of downstream signaling through protein kinase G (PKG) and other cGMP effectors.[5][7] This enhancement of synaptic plasticity is believed to be the basis for its potential cognitive-enhancing effects.[8]

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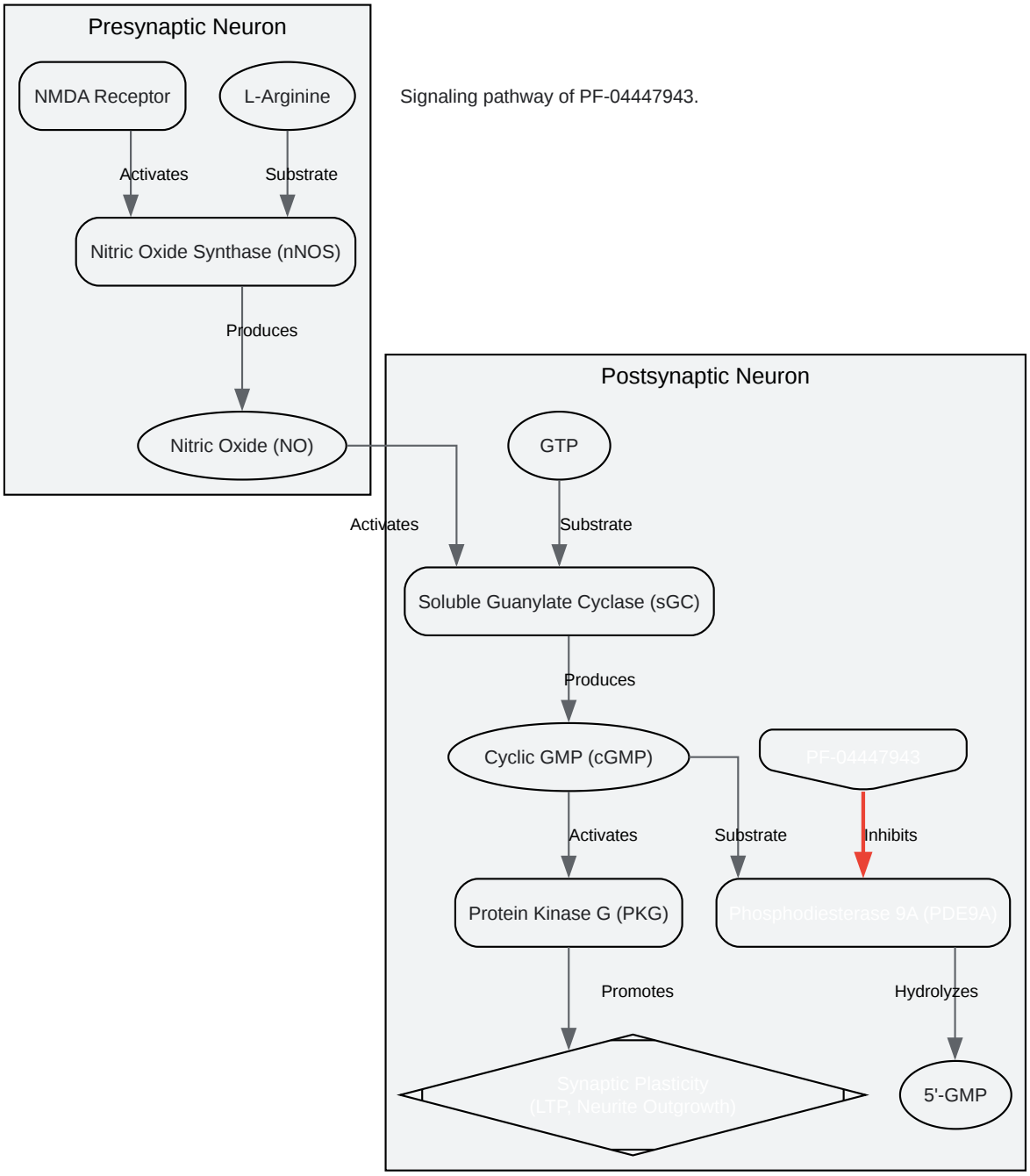
In the context of sickle cell disease, elevated cGMP levels can lead to vasodilation and reduced cell adhesion, potentially mitigating the vaso-occlusive crises characteristic of the disease.[3]



Signaling pathway of PF-04447943.

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Figure 1: Signaling pathway of PF-04447943.

Synthesis and Characterization

The synthesis of PF-04447943 has been described in the medicinal chemistry literature, involving a multi-step process that allows for the precise installation of the key stereocenters and heterocyclic moieties.[1] The characterization of PF-04447943 typically involves a suite of analytical techniques to confirm its identity, purity, and physicochemical properties.

Analytical Methods

- High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the compound. A typical method would involve a C18 reversed-phase column with a gradient elution of water and acetonitrile containing a small amount of a modifying agent like formic acid or trifluoroacetic acid.
- Mass Spectrometry (MS): Employed to confirm the molecular weight of the compound. High-resolution mass spectrometry can be used to confirm the elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H and 13C NMR are used to elucidate the chemical structure of PF-04447943, confirming the connectivity and stereochemistry of the molecule.
- Enzyme Inhibition Assay: The potency and selectivity of PF-04447943 are determined using in vitro enzyme inhibition assays.

Experimental Protocol: PDE9A Enzyme Inhibition Assay

This protocol describes a typical in vitro assay to determine the inhibitory activity of PF-04447943 against human recombinant PDE9A.

Materials:

- Human recombinant PDE9A enzyme

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- cGMP substrate
- Assay buffer (e.g., Tris-HCl buffer with MgCl2)
- PF-04447943 (or other test compounds) dissolved in DMSO
- Detection reagents (e.g., a commercially available kit that measures the amount of remaining cGMP or the product, 5'-GMP)
- Microplate reader

Procedure:

- Prepare a serial dilution of PF-04447943 in DMSO and then dilute further in the assay buffer.
- In a microplate, add the assay buffer, the diluted PF-04447943 solution (or DMSO for control wells), and the human recombinant PDE9A enzyme.
- Incubate the plate for a short period to allow the inhibitor to bind to the enzyme.
- Initiate the enzymatic reaction by adding the cGMP substrate to all wells.
- Allow the reaction to proceed for a specified time at a controlled temperature (e.g., 30°C).
- Stop the reaction by adding a stop solution or by heat inactivation.
- Add the detection reagents according to the manufacturer's instructions.
- Read the plate on a microplate reader at the appropriate wavelength.
- Calculate the percent inhibition for each concentration of PF-04447943 and determine the IC50 value by fitting the data to a dose-response curve.

Preclinical Pharmacology

Preclinical studies in rodents have demonstrated that PF-04447943 is a brain-penetrant inhibitor that can increase cGMP levels in the cerebrospinal fluid and brain tissue.[8] These studies have also shown that PF-04447943 can enhance synaptic plasticity and improve

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cognitive performance in various animal models of memory and learning.[8][9] For instance, it has been shown to improve performance in the novel object recognition task in rats and the Y-maze spatial recognition memory model in mice.[8] Furthermore, PF-04447943 has demonstrated neuroprotective effects in in vitro models of neurotoxicity.[5][10]

Clinical Development

PF-04447943 has been evaluated in several clinical trials for different indications.

- Alzheimer's Disease: A Phase 2 multicenter, double-blind, placebo-controlled trial was conducted to assess the efficacy and safety of PF-04447943 in patients with mild to moderate probable Alzheimer's disease.[4] While the drug was generally safe and well-tolerated, the study did not demonstrate a significant improvement in cognition, behavior, or global change compared to placebo.[4][10]

- Sickle Cell Disease: A Phase 1b randomized, placebo-controlled study in stable sickle cell disease patients showed that PF-04447943 was generally well-tolerated and demonstrated pharmacokinetic and pharmacodynamic effects suggestive of inhibiting pathways that contribute to vaso-occlusion.[3] Specifically, it was found to reduce the number and size of circulating monocyte-platelet and neutrophil-platelet aggregates.[3]

Future Directions

While the clinical trial in Alzheimer's disease did not meet its primary endpoint, the role of PDE9A inhibition in other neurological and vascular disorders remains an area of active investigation. The positive signals observed in the sickle cell disease trial suggest a potential therapeutic application for PF-04447943 in this and other vascular-related conditions. Further research may focus on identifying patient populations that are more likely to respond to PDE9A inhibition or on exploring combination therapies.

Conclusion

PF-04447943 is a well-characterized, potent, and selective PDE9A inhibitor that has provided valuable insights into the therapeutic potential of modulating the cGMP signaling pathway. While its journey in Alzheimer's disease has been challenging, the ongoing research in sickle cell disease and other areas highlights the continued interest in this compound and the broader class of PDE9A inhibitors. The comprehensive preclinical and clinical data available for PF-

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04447943 make it a crucial reference compound for researchers and drug developers in this field.

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